

# An In-depth Technical Guide to the Chemical Properties of Glycerol Diacetate

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

Glycerol diacetate, also known as **diacetin**, is a versatile organic compound derived from the esterification of glycerol with acetic acid.[1] It is a diglyceride and exists as a clear, colorless, and somewhat oily liquid that is hygroscopic in nature.[2][3] Typically, glycerol diacetate is a mixture of two isomers: 1,2-glyceryl diacetate and 1,3-glyceryl diacetate.[4] This compound has found extensive application across various industries, including pharmaceuticals, food and beverages, cosmetics, and industrial manufacturing, owing to its properties as a solvent, plasticizer, emollient, and flavoring agent.[2][5] In the pharmaceutical sector, it is particularly valued as a solvent and carrier for active pharmaceutical ingredients (APIs), enhancing their stability and bioavailability.[6][7]

# **Chemical and Physical Properties**

The following tables summarize the key chemical and physical properties of glycerol diacetate.

### **General Information**



Property	Value	Citations
Synonyms	Diacetin, Glyceryl Diacetate, Glycerine Diacetate, 1,2,3- Propanetriol diacetate	[3][8]
CAS Number	25395-31-7 (mixture), 102-62- 5 (1,2-isomer), 105-70-4 (1,3- isomer)	[4]
EC Number	246-941-2	[4][6]
E Number	E1517	[4]
Molecular Formula	C7H12O5	[6][9]
Molecular Weight	176.17 g/mol	[6][9]
Appearance	Clear, colorless, viscous, oily liquid	[4][5]
Odor	Odorless to slight, fatty odor	[2][9]
Taste	Slight bitter taste	[3][9]

Physicochemical Data

Property	Value	Citations
Density	1.17 - 1.1875 g/mL at 25 °C	[2][6][10]
Boiling Point	259 - 280 °C	[3][4][11]
Melting Point	-30 °C	[4][11]
Flash Point	>110 °C (>230 °F)	[3][12]
Refractive Index	n20/D 1.440	[2][6]
Vapor Pressure	<1 mmHg at 20 °C; 0.007 mmHg at 25 °C	[9][13][14]
Vapor Density	6.1 (Air = 1)	[3][14]
рН	5-6 (50g/l, H <sub>2</sub> O, 20°C)	[9]



**Solubility** 

Solvent	Solubility	Citations
Water	Soluble/Miscible	[3][6][10]
Alcohol (Ethanol)	Soluble/Miscible	[3][6][10]
Ether	Soluble (partially)	[6][10]
Benzene	Soluble/Miscible	[3][9][10]
Carbon Disulfide	Practically insoluble	[6]

# **Experimental Protocols Synthesis of Glycerol Diacetate via Esterification**

This protocol describes a common laboratory-scale synthesis of glycerol diacetate.

#### Materials:

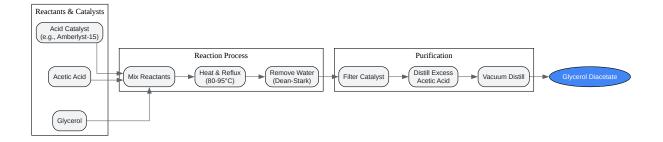
- Glycerol
- Acetic acid (glacial)
- Acid catalyst (e.g., Amberlyst-15)
- Water-carrying agent (e.g., cyclohexane)
- Reaction flask with a reflux condenser and Dean-Stark trap
- · Heating mantle
- Distillation apparatus

#### Procedure:

Combine glycerol and acetic acid in a molar ratio of approximately 1:2 in the reaction flask.
 [15]



- Add a catalytic amount of an acid catalyst, such as Amberlyst-15.[15]
- Add a water-carrying agent like cyclohexane to the mixture to facilitate the removal of water produced during the reaction.[15]
- Heat the mixture to the reaction temperature (typically 80-95 °C) under reflux.[15]
- Continuously remove the water-acetic acid azeotrope using the Dean-Stark trap to drive the equilibrium towards the formation of the di-ester.
- Monitor the reaction progress over several hours (e.g., 10-12 hours).[15]
- After the reaction is complete, cool the mixture to room temperature.
- Separate the catalyst by filtration.
- Remove any excess acetic acid and the water-carrying agent by distillation under normal pressure.[15]
- Purify the resulting glycerol diacetate by vacuum distillation to obtain the final product.[15]



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Caption: Synthesis workflow for glycerol diacetate production.

### **Assay for Purity (Titration Method)**

This protocol outlines a method for determining the purity of a glycerol diacetate sample.[16]

#### Materials:

- Glycerol diacetate sample
- 1 N Potassium hydroxide (KOH) solution
- Isopropanol
- · Pressure-resistant bottle
- Water bath
- 0.5 N Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Phenolphthalein indicator solution
- Burette

#### Procedure:

- Accurately weigh approximately 1 g of the glycerol diacetate sample and transfer it to a
  pressure-resistant bottle.[16]
- Add 25 mL of 1 N potassium hydroxide solution and 15 mL of isopropanol to the bottle.[16]
- Securely stopper the bottle and place it in a water bath maintained at 98 ± 2 °C for 1 hour.
   [16] The water level should be just above the liquid level in the bottle.
- Remove the bottle from the water bath and allow it to cool to room temperature.
- Carefully uncap the bottle to release any pressure.
- Add 6 to 8 drops of phenolphthalein indicator solution.[16]

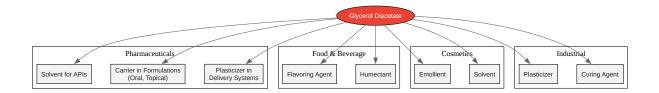


- Titrate the excess potassium hydroxide with 0.5 N sulfuric acid until the pink color just disappears.[16]
- Perform a blank determination using the same procedure without the glycerol diacetate sample.
- Calculate the percentage of glycerol diacetate in the sample. Each mL of 0.5 N sulfuric acid is equivalent to 44.04 mg of C<sub>7</sub>H<sub>12</sub>O<sub>5</sub>.[16]

# **Applications in Drug Development**

Glycerol diacetate's properties make it a valuable excipient in pharmaceutical formulations.

- Solvent and Co-solvent: It is an effective solvent for a variety of APIs, particularly those with poor water solubility.[6][7] This can enhance the bioavailability of the drug.[7]
- Carrier in Formulations: It serves as a stable carrier in oral solutions and topical preparations.[6][7]
- Plasticizer: In the manufacturing of certain materials, it acts as a plasticizer, improving flexibility and durability.[2][6] This is relevant for some drug delivery systems.
- Formulation Aid: It helps in the even distribution and stability of active components within a formulation.[6]



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Caption: Key applications of glycerol diacetate.

# Safety and Handling

### Handling:

- Use in a well-ventilated area to minimize inhalation of vapors.
- Avoid contact with skin, eyes, and clothing.[6]
- Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
   [6][17]
- Keep away from open flames and sources of ignition as it is flammable.[6]

### Storage:

- Store in a cool, dry place away from direct sunlight and heat sources.[6][13]
- Keep containers tightly closed.[13]
- Store in containers made of compatible materials like glass or certain plastics.

#### First Aid:

- Inhalation: Move the affected person to fresh air. Seek medical attention if symptoms persist.
   [6]
- Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing.
   [6]
- Eye Contact: Rinse eyes immediately with plenty of water for at least 15 minutes.[6]
- Ingestion: Rinse mouth with water.[17]

### Disposal:

 Dispose of waste material and contaminated containers in accordance with local, state, and federal regulations.



### Stability and Reactivity:

- Glycerol diacetate is stable under normal temperatures and pressures.[13][18]
- It is hygroscopic.[6]
- Avoid exposure to heat, open flames, and strong reactive substances like oxidizing agents.
   [6][18]
- Hazardous decomposition products may include acetic acid and other potentially hazardous by-products.[6]

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